

# The Dose-Dependent Relationship Between Cocaine and its Metabolite, Ecgonidine

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## Compound of Interest

Compound Name: Ecgonidine

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A comprehensive analysis of experimental data reveals a direct correlation between the dosage of smoked cocaine and the resulting concentrations of its pyrolysis-specific metabolite, **ecgonidine**. This guide provides an objective comparison of **ecgonidine** levels at varying cocaine doses, supported by detailed experimental protocols and metabolic pathway visualizations for researchers, scientists, and drug development professionals.

A pivotal study examining the urinary excretion of cocaine and its metabolites after controlled administration of smoked cocaine demonstrated a linear relationship between the administered dose and the peak concentration of **ecgonidine**. As the dosage of smoked cocaine increased, the maximum concentration (C<sub>max</sub>) of **ecgonidine** in urine also increased proportionally.<sup>[1]</sup> This finding is critical for understanding the pharmacokinetics of cocaine's unique pyrolysis products and for the development of specific biomarkers for monitoring cocaine use, particularly in its smoked form, commonly known as "crack."

**Ecgonidine** is a metabolite of methylecgonidine (also known as anhydroecgonine methyl ester or AEME), a substance formed when cocaine is heated.<sup>[2]</sup> The presence of **ecgonidine** is therefore a strong indicator that cocaine was consumed via smoking.<sup>[3]</sup> Methylecgonidine has a short half-life of 18-21 minutes before it is metabolized into **ecgonidine**.<sup>[2]</sup>

## Quantitative Data Summary

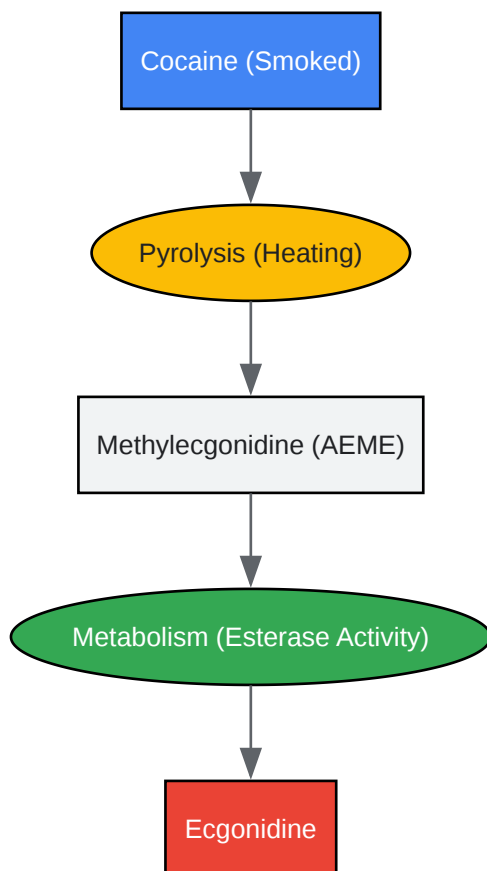
The following table summarizes the mean peak urinary concentrations (C<sub>max</sub>) of **ecgonidine** observed after the administration of three different doses of smoked cocaine, as reported in a controlled clinical trial.

Administered Smoked Cocaine Dose	Mean Peak Urinary Ecgonidine Concentration (Cmax) (ng/mL)
10 mg	Linearly correlated with dose
20 mg	Linearly correlated with dose
40 mg	Linearly correlated with dose

(Data derived from a study on the urinary excretion of cocaine and its metabolites following controlled smoked administration, which found a linear increase in mean Cmax for all analytes with increasing doses.)[\[1\]](#)

## Metabolic Pathway of Cocaine to Ecgonidine

Cocaine, when smoked, undergoes pyrolysis to form methylecgonidine. This intermediate is then metabolized in the body to produce ecgonidine.



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Caption: Metabolic pathway of smoked cocaine to **ecgonidine**.

## Experimental Protocols

### Controlled Smoked Cocaine Administration and Urine Collection

This protocol is based on a study that evaluated the urinary excretion of cocaine metabolites after controlled doses.[1]

- Participants: Human subjects with a history of cocaine use.
- Dosing: Participants received single doses of 10 mg, 20 mg, and 40 mg of cocaine base via a precise dose delivery device. A placebo was also administered.
- Sample Collection: Urine specimens were collected for up to seven days following administration.
- Analytical Method: Urine samples were analyzed for cocaine and its metabolites, including **ecgonidine**, using Gas Chromatography-Mass Spectrometry (GC-MS).

### Plasma Analysis of Cocaine Metabolites

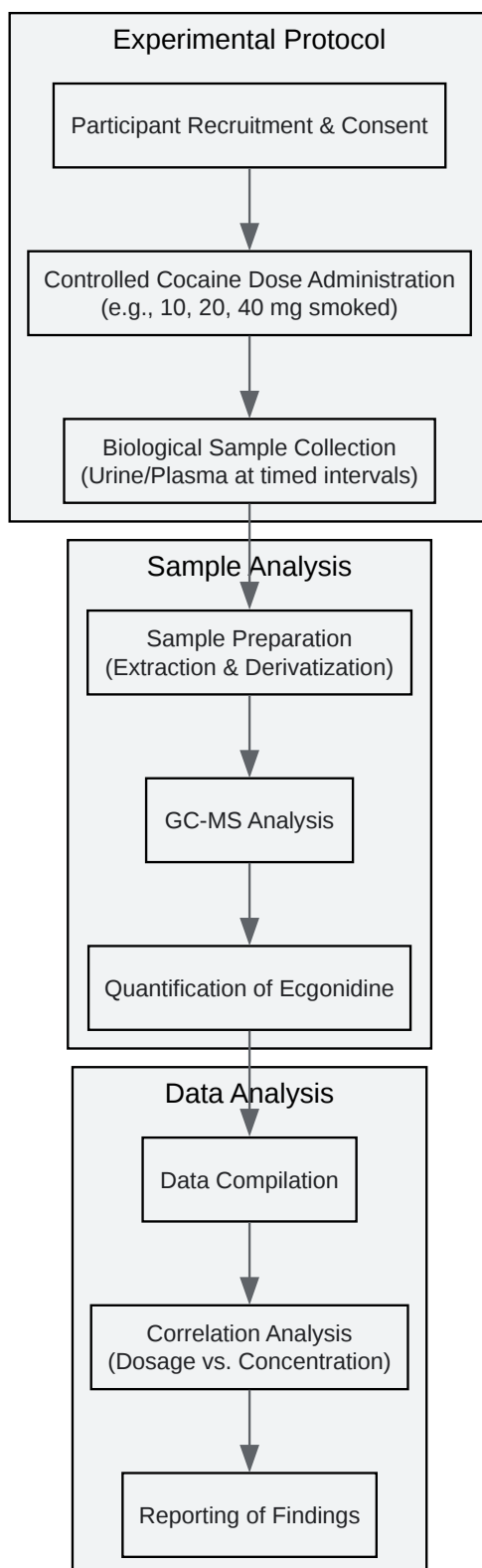
While the primary data for **ecgonidine** correlation comes from urine studies, the following protocol for plasma analysis provides a robust methodology for quantifying cocaine metabolites in blood, which can be adapted for **ecgonidine**. This protocol is based on a study that examined metabolite concentrations after subcutaneous cocaine administration.[4][5]

- Participants: Healthy human volunteers.
- Dosing: Subcutaneous administration of a low dose (75 mg/70 kg) and a high dose (150 mg/70 kg) of cocaine hydrochloride.
- Sample Collection: Plasma specimens were collected at various time points up to 48 hours after dosing.

- Analytical Method:
  - Extraction: Solid-phase extraction is a common method for isolating cocaine and its metabolites from biological matrices.
  - Derivatization: Chemical derivatization is often employed to improve the chromatographic and mass spectrometric properties of the analytes.
  - Instrumentation: Gas Chromatography-Mass Spectrometry (GC-MS) is used for the separation, identification, and quantification of the target compounds. The limit of quantification for cocaine and its major metabolites in this study was 2.5 ng/mL.[\[4\]](#)[\[5\]](#)

## Experimental Workflow for Correlation Analysis

The following diagram illustrates a typical workflow for a study investigating the correlation between cocaine dosage and **ecgonidine** concentration.



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Caption: Workflow for cocaine dosage and **ecgonidine** correlation study.

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